

comparative reactivity of primary vs secondary methoxy alkanes

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Compound Focus: (S)-2-methoxy-butane

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Comparative Reactivity: Primary vs. Secondary Alkanes

The table below summarizes the key comparative factors for free radical halogenation reactions.

Feature	Primary Alkanes (1°)	Secondary Alkanes (2°)
Definition	Carbon atom is attached to one other carbon [1] [2].	Carbon atom is attached to two other carbons [1] [2].
Alkyl Radical Stability	Least stable [3].	More stable than primary radicals [3].
Reaction with Chlorine (Cl ₂)	Reactive, but slower than secondary sites; results in mixtures due to low selectivity [4].	More reactive than primary sites; chlorination shows low selectivity, leading to mixtures [5] [4].
Reaction with Bromine (Br ₂)	Less reactive; minor products are often formed [4].	Much more reactive; bromination is highly selective for substitution at secondary sites [4].

Feature	Primary Alkanes (1°)	Secondary Alkanes (2°)
Key Factor for Selectivity	Bond Dissociation Energy (BDE) of C-H bond is higher, making H-atom abstraction more difficult [3].	Lower BDE of C-H bond and stabilization of the radical by hyperconjugation make H-atom abstraction easier [3].

Experimental Protocols and Data

The experimental data primarily comes from free radical bromination, which clearly demonstrates the reactivity difference.

Experimental Protocol for Free Radical Bromination [4]

- **Reaction Setup:** A mixture of the alkane and a stoichiometric amount of bromine (Br_2) is prepared.
- **Initiation:** The reaction mixture is heated or exposed to light (UV light is often used) to provide the energy required for the homolytic cleavage of the Br-Br bond, generating bromine radicals.
- **Propagation:** The bromine radical abstracts a hydrogen atom from the alkane, forming an alkyl radical and HBr. This alkyl radical then attacks a Br_2 molecule, generating the bromoalkane product and a new bromine radical to continue the chain reaction.
- **Work-up:** The reaction mixture is quenched and purified, often using techniques like distillation, to isolate the brominated product.

Supporting Quantitative Data

The selectivity is quantitatively explained by the stability of the radical intermediate, which is influenced by **hyperconjugation** (electron donation from adjacent C-H or C-C sigma bonds into the half-filled p-orbital of the radical carbon) [3]. This effect is greater for secondary radicals than for primary ones.

Furthermore, the **homolytic bond dissociation energy (BDE)** for a secondary C-H bond (e.g., in propane) is about 10 kJ/mol lower than for a primary C-H bond [3]. This lower energy requirement means hydrogen abstraction from a secondary carbon is both faster and more thermodynamically favorable.

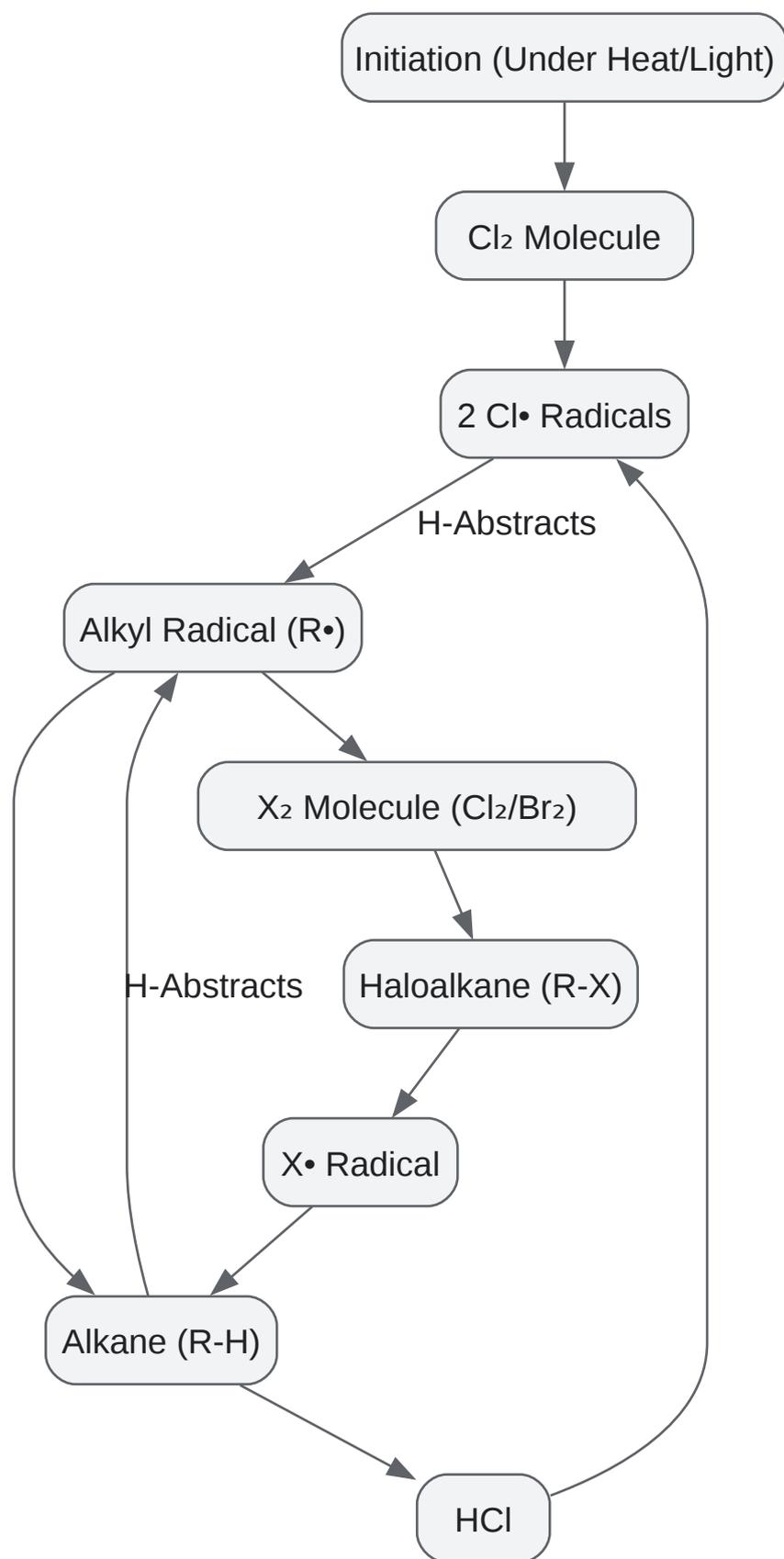
Application in Synthesis

This difference in reactivity is a valuable tool for synthetic chemists.

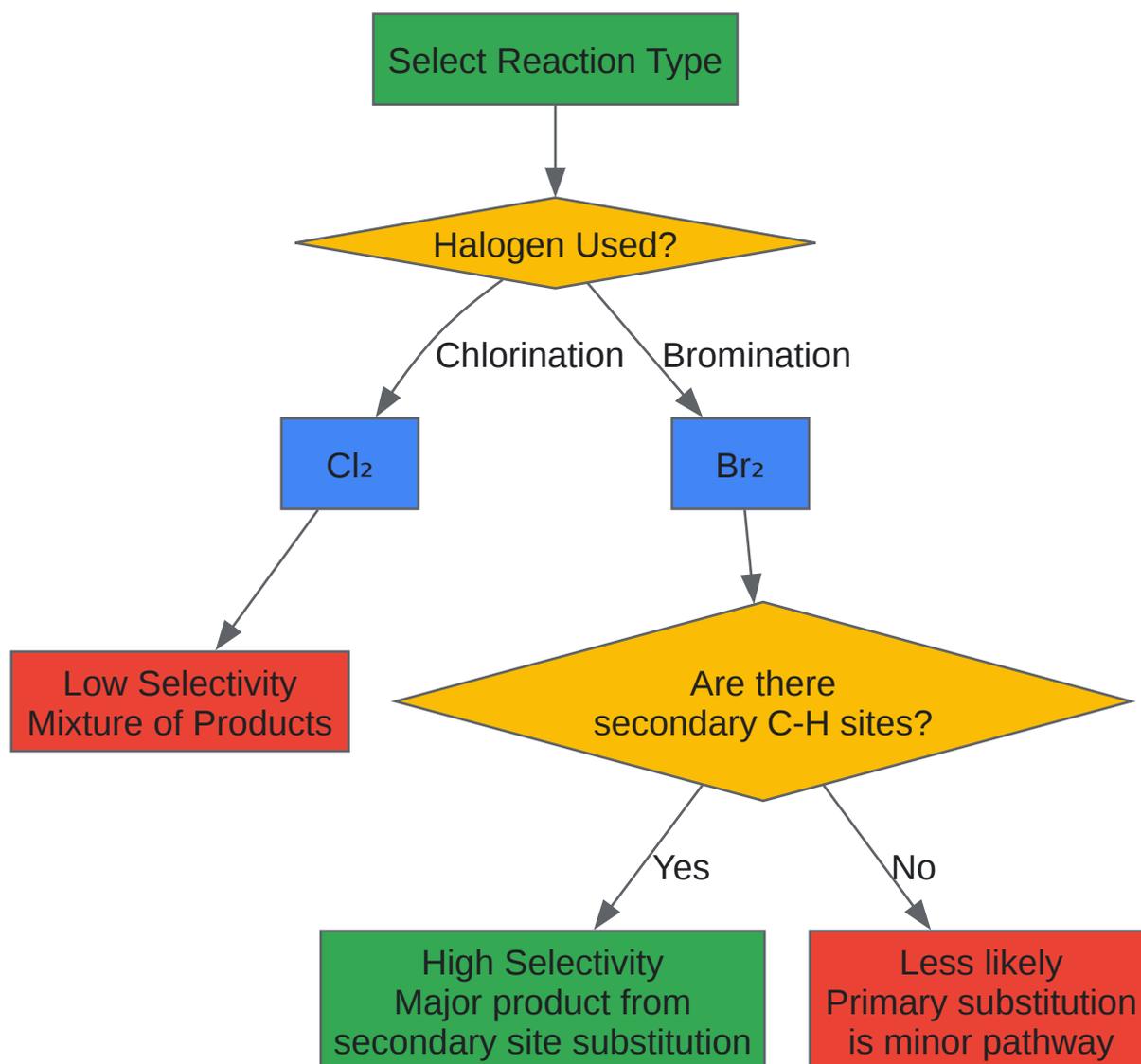
- **Chlorination** is less selective and can be used when a mixture of products is acceptable or when all hydrogen atoms are equivalent [4].
- **Bromination** is highly selective. For example, bromination of methylcyclohexane occurs preferentially at the tertiary carbon to give 1-bromo-1-methylcyclohexane as the major product [4]. This allows for the predictable installation of a bromine atom—a good leaving group—at a specific position on a molecule for further transformations.

Visualization of Reaction Pathway and Selectivity

The diagrams below illustrate the free radical chain mechanism and the logical decision process for predicting the major product in a bromination reaction.



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